An In-Depth Technical Guide to Acotiamide and its Related Impurities

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Compound of Interest

Compound Name:	*Acotiamide impurity 8 Maleate*
CAS No.:	*185105-17-3*
Cat. No.:	*B602142*

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A Comprehensive Profile for Researchers, Scientists, and Drug Development Professionals

Foreword: A Modern Prokinetic Agent and the Imperative of Purity

Acotiamide, a first-in-class gastroprokinetic agent, has emerged as a significant therapeutic option for functional dyspepsia.[1][2] Its unique mechanism of action, primarily involving acetylcholinesterase (AChE) inhibition and muscarinic receptor modulation, enhances gastric motility and accommodation, offering relief to patients with symptoms of postprandial fullness, upper abdominal bloating, and early satiation.[3][4][5][6] The development and commercialization of acotiamide, like any pharmaceutical active pharmaceutical ingredient (API), necessitate a thorough understanding and control of its impurity profile. The presence of impurities, even in trace amounts, can significantly impact the safety, efficacy, and stability of the final drug product.

This technical guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of acotiamide and its related impurities. Synthesizing field-proven insights with technical accuracy, this document delves into the origins of these

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impurities, their structural characterization, and the analytical methodologies required for their detection and control, all within the framework of global regulatory expectations.

Acotiamide: The Core Molecule

Acotiamide, chemically known as N-[2-[di(propan-2-yl)amino]ethyl]-2-[(2-hydroxy-4,5-dimethoxybenzoyl)amino]-1,3-thiazole-4-carboxamide, is a complex molecule with multiple functional groups susceptible to chemical transformation during synthesis and storage.[3] A clear understanding of its structure is fundamental to predicting and identifying potential impurities.

Table 1: Core Properties of Acotiamide

Property	Value
Chemical Name	N-[2-[di(propan-2-yl)amino]ethyl]-2-[(2-hydroxy-4,5-dimethoxybenzoyl)amino]-1,3-thiazole-4-carboxamide
CAS Number	185106-16-5[6]
Molecular Formula	C21H30N4O5S[3]
Molecular Weight	450.55 g/mol [1]
Mechanism of Action	Acetylcholinesterase (AChE) inhibitor; M1 & M2 muscarinic receptor antagonist[3][5]

The Genesis of Impurities: Synthesis and Degradation Pathways

The impurity profile of acotiamide is a composite of process-related impurities, arising from the synthetic route, and degradation products, formed during storage or under stress conditions. A proactive approach to impurity control begins with a deep understanding of these pathways.

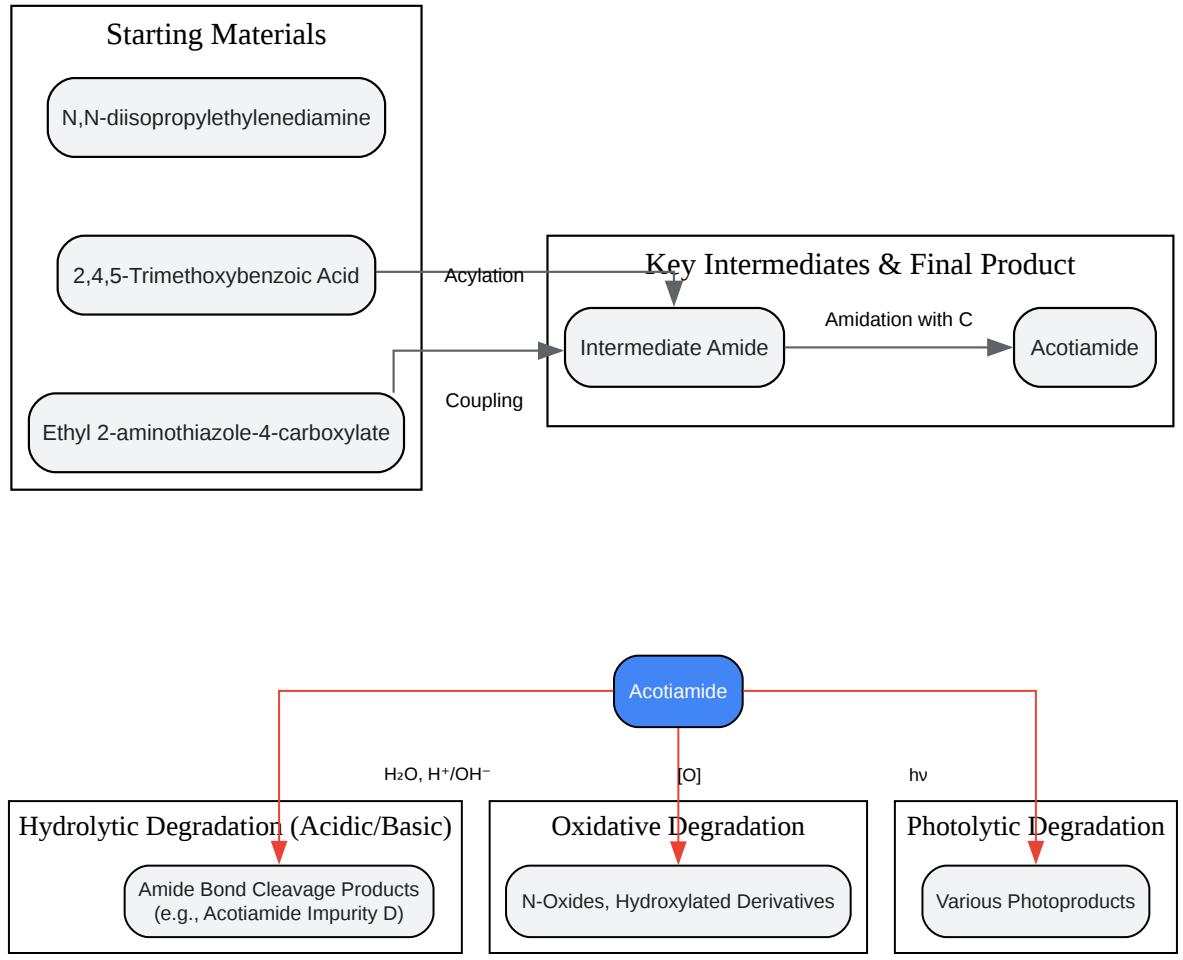
Process-Related Impurities: Byproducts of Synthesis

Several synthetic routes for acotiamide have been reported, often starting from key intermediates such as 2,4,5-trimethoxybenzoic acid and ethyl 2-aminothiazole-4-carboxylate.

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The chosen pathway and the control of reaction conditions are critical in minimizing the formation of process-related impurities.

A common synthetic approach involves the following key transformations:



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Major degradation pathways for acotiamide.

The primary degradation pathways include:

- Hydrolysis: The amide linkages in the acotiamide molecule are susceptible to hydrolysis under both acidic and basic conditions, leading to the formation of carboxylic acid and amine fragments. For example, hydrolysis of the thiazole carboxamide can yield Acotiamide

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Impurity D. [4]* Oxidation: The nitrogen and sulfur atoms in the acotiamide structure are potential sites for oxidation, which can lead to the formation of N-oxides and sulfoxides. The electron-rich aromatic ring is also susceptible to hydroxylation. [4]* Photodegradation: Exposure to light can induce complex degradation pathways, leading to a variety of photoproducts. The specific nature of these products depends on the wavelength of light and the presence of photosensitizers.

Analytical Methodologies: The Key to Impurity Profiling

A robust and validated analytical method is the cornerstone of effective impurity control. For a molecule with the complexity of acotiamide, chromatographic techniques, particularly High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography (UHPLC), are the methods of choice.

A Validated Stability-Indicating HPLC Method

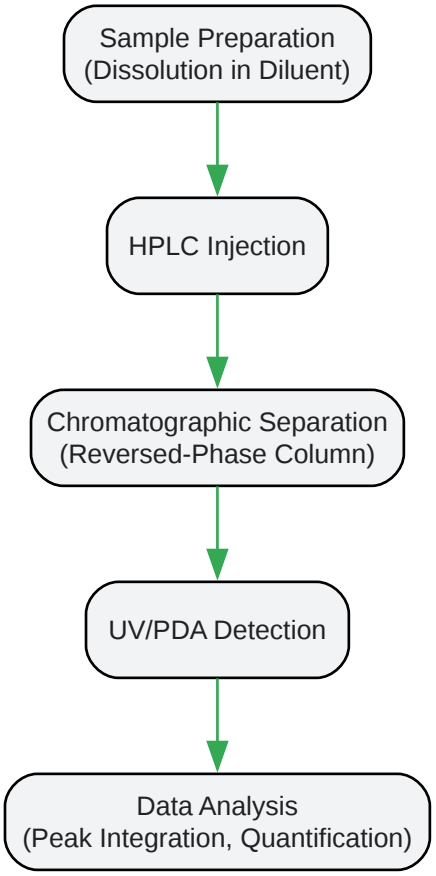
A stability-indicating method is one that can accurately and precisely quantify the active pharmaceutical ingredient in the presence of its impurities and degradation products. The following is a representative protocol for a validated stability-indicating RP-HPLC method for acotiamide.

Experimental Protocol: Stability-Indicating RP-HPLC for Acotiamide

- Instrumentation: A gradient-capable HPLC system with a photodiode array (PDA) or UV detector.
- Chromatographic Column: A C8 or C18 reversed-phase column (e.g., Thermo Hypersil BDS C8, 250 x 4.6 mm, 5 µm particle size) is often suitable.
- Mobile Phase: A gradient elution is typically employed to achieve separation of the polar and non-polar impurities. A common mobile phase system consists of:
  - Mobile Phase A: An aqueous buffer, such as 0.1% formic acid or a phosphate buffer.
  - Mobile Phase B: An organic solvent, such as acetonitrile or methanol.

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- Gradient Program: The gradient is optimized to ensure adequate resolution between acotiamide and all known impurities and degradants.
- Flow Rate: Typically in the range of 1.0 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 40°C, to ensure reproducibility. [7]7. Detection Wavelength: Acotiamide has a UV maximum that allows for sensitive detection, often around 282 nm. [7]8. Injection Volume: Typically 10-20 µL.
- Method Validation: The method must be validated according to ICH Q2(R1) guidelines, demonstrating specificity, linearity, accuracy, precision (repeatability and intermediate precision), detection limit, quantitation limit, and robustness.



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A typical workflow for HPLC analysis of acotiamide and its impurities.

Advanced Techniques for Structural Elucidation

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For the identification and structural characterization of unknown impurities and degradation products, hyphenated techniques are indispensable. Liquid Chromatography-Mass Spectrometry (LC-MS), particularly with high-resolution mass analyzers like Time-of-Flight (TOF) or Orbitrap, provides accurate mass measurements and fragmentation data, enabling the elucidation of chemical structures.

Regulatory Framework and Control Strategies

The control of impurities in pharmaceutical products is strictly regulated by international guidelines, primarily those from the International Council for Harmonisation (ICH).

ICH Guidelines: Setting the Thresholds

The key ICH guidelines for impurities in new drug substances and drug products are Q3A(R2) and Q3B(R2), respectively. These guidelines establish thresholds for reporting, identification, and qualification of impurities.

Table 3: ICH Thresholds for Impurities in New Drug Substances (ICH Q3A)

Maximum Daily Dose	Reporting Threshold	Identification Threshold	Qualification Threshold
≤ 2 g/day	0.05%	0.10% or 1.0 mg per day TDI, *whichever is lower*	0.15% or 1.0 mg per day TDI, whichever is lower
> 2 g/day	0.03%	0.05%	0.05%

*Total Daily Intake

It is imperative that any impurity exceeding the identification threshold is structurally characterized, and any impurity exceeding the qualification threshold undergoes a safety assessment.

Pharmacopoeial Standards

While acotiamide is a relatively new drug, it is important to consult the major pharmacopoeias (United States Pharmacopeia - USP, European Pharmacopoeia - EP, and Japanese

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Pharmacopoeia - JP) for any forthcoming monographs. [8][9][10]The approval of acotiamide in Japan suggests that a monograph may be available in the Japanese Pharmacopoeia, which would provide official methods and acceptance criteria for impurities. [2][11]

Control Strategies

A comprehensive control strategy for acotiamide impurities involves a multi-faceted approach:

- Raw Material Control: Sourcing high-purity starting materials and intermediates with well-defined impurity profiles.
- Process Optimization: Designing and controlling the synthesis process to minimize the formation of byproducts. This includes optimizing reaction conditions (temperature, pressure, reaction time), purification steps, and isolation procedures.
- Specification Setting: Establishing scientifically justified acceptance criteria for known and unknown impurities in both the drug substance and the final drug product, in line with ICH guidelines.
- Stability Studies: Conducting rigorous stability studies under various conditions to understand the degradation profile and to establish an appropriate shelf-life and storage conditions.
- Analytical Monitoring: Implementing validated analytical methods for routine quality control testing of raw materials, intermediates, and the final product.

Conclusion: A Commitment to Quality and Safety

The successful development and lifecycle management of acotiamide rely on a deep and evolving understanding of its impurity profile. By elucidating the origins of process-related and degradation impurities, employing robust analytical methodologies for their detection and characterization, and adhering to a stringent regulatory framework, the pharmaceutical industry can ensure the consistent quality, safety, and efficacy of this important therapeutic agent. This in-depth technical guide serves as a foundational resource for the scientists and professionals dedicated to this critical endeavor.

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